Comprehensive Technical Guide on Cyclopentylmethanesulfonamide: Molecular Weight, Analytical Characterization, and Applications

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Compound of Interest

Compound Name:	*Cyclopentylmethanesulfonamide*
CAS No.:	*919354-02-2*
Cat. No.:	*B3024950*

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Executive Summary

Cyclopentylmethanesulfonamide (C6H13NO2S) is a highly versatile and privileged building block widely utilized in pharmaceutical research and drug discovery. With a nominal molecular weight of 163.24 g/mol , it serves as a critical structural moiety in the synthesis of various active pharmaceutical ingredients (APIs), including GPR40 agonists and anti-mitotic agents[1][2]. This whitepaper provides an in-depth technical analysis of its physicochemical properties, structural isomerism, exact mass verification protocols, and synthetic applications in medicinal chemistry.

Physicochemical Properties & Structural Isomerism

In chemical sourcing and literature, the nomenclature "**cyclopentylmethanesulfonamide**" commonly refers to two distinct structural isomers. Despite sharing identical molecular formulas and molecular weights, their structural connectivity fundamentally alters their chemical reactivity, pKa, and pharmacological profile[3][4].

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- N-**cyclopentylmethanesulfonamide** (CAS: 69200-54-0): The cyclopentyl ring is directly attached to the nitrogen atom of the methanesulfonamide group[3].
- **Cyclopentylmethanesulfonamide** (CAS: 919354-02-2): The cyclopentyl ring is attached to the carbon atom of the methanesulfonamide group[4].

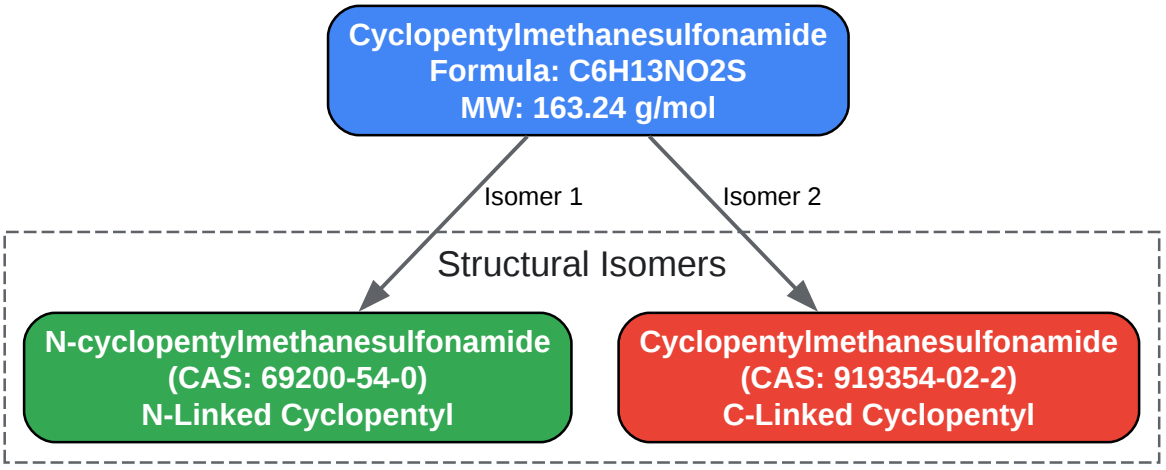
Quantitative Data Summary

Table 1: Comparative Physicochemical Data of **Cyclopentylmethanesulfonamide** Isomers

Property	N-cyclopentylmethanesulfonamide	Cyclopentylmethanesulfonamide
CAS Number	69200-54-0	919354-02-2
Molecular Formula	C6H13NO2S	C6H13NO2S
Molecular Weight	163.24 g/mol	163.24 g/mol
Monoisotopic Mass	163.0667 Da	163.0667 Da
SMILES	CS(=O)(=O)NC1CCCC1	NS(=O)(=O)CC1CCCC1
H-Bond Donors	1	1
H-Bond Acceptors	2	2
Topological Polar Surface Area	54.6 Å²	54.6 Å²
XLogP3	0.6	~0.8 (Predicted)

(Data sourced from PubChem CID 799038 and commercial chemical databases[3][4])

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Figure 1: Structural relationship between the two primary isomers of **Cyclopentylmethanesulfonamide**.

Analytical Methodologies: Exact Mass Verification

To ensure the integrity of **cyclopentylmethanesulfonamide** building blocks before synthetic integration, exact mass verification via High-Resolution Mass Spectrometry (HRMS) is mandatory. Relying solely on the nominal molecular weight (163 Da) is insufficient due to potential isobaric impurities common in sulfonamide synthesis.

Causality of Experimental Design

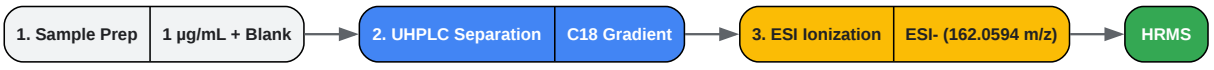
We employ Ultra-High-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight Mass Spectrometry (UHPLC-QTOF-MS). The sulfonamide group is amphoteric; however, under standard reverse-phase LC-MS conditions, the acidic N-H proton readily deprotonates in negative electrospray ionization (ESI-), yielding a robust [M-H]- ion at m/z 162.0594[5]. Conversely, in positive ion mode (ESI+), protonation yields an [M+H]+ ion at m/z 164.0740[5].

Self-Validating Protocol: UHPLC-HRMS Analysis

This protocol is designed as a self-validating system, ensuring that background noise and mass drift are accounted for in real-time.

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- Sample Preparation: Dissolve the analyte in LC-MS grade Methanol to a final concentration of 1 µg/mL.
    - Validation Step: Prepare a pure solvent blank to establish baseline noise and rule out column carryover.
- Chromatographic Separation: Inject 2 µL onto a C18 column (e.g., 2.1 x 50 mm, 1.7 µm particle size). Utilize a gradient elution of Water (0.1% Formic Acid) and Acetonitrile (0.1% Formic Acid).
    - Causality: Formic acid acts as an ion-pairing agent, maintaining sharp peak shapes by suppressing silanol interactions on the stationary phase while promoting ionization.
- Mass Spectrometry: Operate the QTOF in full scan mode (m/z 100-1000).
    - Validation Step: Introduce a lock-mass calibrant (e.g., sodium formate clusters) continuously during the run to ensure mass accuracy remains < 5 ppm.
- Data Processing: Extract the exact mass chromatogram for m/z 164.0740 ([M+H]+) or 162.0594 ([M-H]-). Calculate the mass error (Δppm) between the observed and theoretical monoisotopic mass (163.0667 Da)[3].



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Figure 2: Self-validating UHPLC-HRMS workflow for exact mass determination.

Applications in Medicinal Chemistry

Cyclopentylmethanesulfonamide is a privileged substructure in modern drug development. Its incorporation into drug scaffolds modulates lipophilicity while providing a defined, predictable vector for hydrogen bonding.

GPR40 Agonists for Metabolic Diseases

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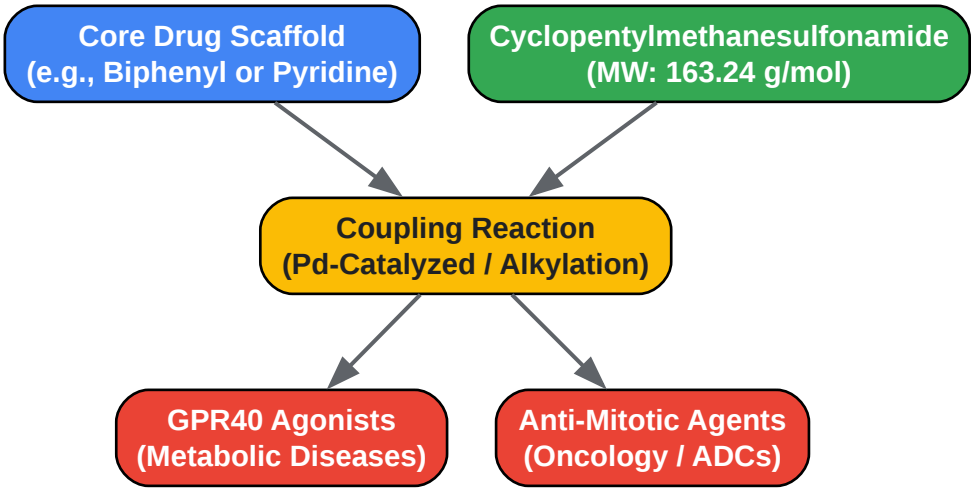
Patent literature highlights the use of N-**cyclopentylmethanesulfonamide** derivatives in synthesizing biphenyl compounds targeting the GPR40 receptor, a therapeutic target for Type 2 Diabetes[1].

- Mechanistic Insight: The sulfonamide moiety serves as a metabolically stable bioisostere for carboxylic acids. By mimicking the acidic pharmacophore required for receptor activation while increasing lipophilicity (XLogP3 = 0.6), it enhances cellular permeability and oral bioavailability without being subjected to rapid Phase II glucuronidation[1][3].

Anti-Mitotic Agents and Oncology

Cyclopentylmethanesulfonamide is also utilized in the synthesis of cytotoxic compounds and payloads for antibody-drug conjugates (ADCs)[2].

- Mechanistic Insight: The steric bulk of the cyclopentyl ring restricts the conformational freedom of the sulfonamide linkage. This restriction pre-organizes the molecule, reducing the entropic penalty upon binding to the target protein (e.g., tubulin), thereby increasing overall binding affinity[2].



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Figure 3: Synthetic divergence of **Cyclopentylmethanesulfonamide** into distinct therapeutic classes.

References

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- Title: N-**cyclopentylmethanesulfonamide** | C6H13NO2S | CID 799038 Source: PubChem (National Institutes of Health) URL:[Link]
- Title: N-**cyclopentylmethanesulfonamide** (C6H13NO2S) Predicted Collision Cross Section & Adducts Source: PubChemLite (Université du Luxembourg) URL: [Link]
- Source: Google Patents (World Intellectual Property Organization)
- Source: Google Patents (United States Patent and Trademark Office)

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